

# 4-methoxy-N-phenylbenzamide molecular formula and weight

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## Compound of Interest

Compound Name: 4-methoxy-N-phenylbenzamide

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An In-depth Technical Guide to **4-methoxy-N-phenylbenzamide**

## Introduction

The benzamide scaffold is a cornerstone in medicinal chemistry, forming the structural basis for a diverse array of pharmacologically active compounds. Molecules incorporating this moiety have demonstrated significant therapeutic applications, functioning as antipsychotics, antiemetics, and prokinetics.[1] Recent investigations have further expanded their potential into roles as anticonvulsant, neuroprotective, anticancer, and antimicrobial agents.[1] Within this important class of molecules lies **4-methoxy-N-phenylbenzamide**, a compound distinguished by its specific substitution pattern. This guide provides a comprehensive technical overview of **4-methoxy-N-phenylbenzamide**, detailing its chemical and physical properties, synthesis, potential research applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**4-methoxy-N-phenylbenzamide**, also known as anisanilide, is an aromatic amide.[2] Its core structure consists of a central amide linkage between a 4-methoxybenzoyl group and a phenyl group. The molecular structure and fundamental properties are critical for its application in experimental and developmental settings.

## Chemical Identifiers

A summary of the key identifiers for **4-methoxy-N-phenylbenzamide** is presented below.

| Identifier        | Value   | Source(s)    |
|-------------------|---|--------------|
| Molecular Formula | C <sub>14</sub> H <sub>13</sub> NO <sub>2</sub>         | [2][3][4][5] |
| Molecular Weight  | 227.26 g/mol  | [2][3][4][5] |
| CAS Number        | 7465-88-5   | [2][4][5]    |
| Synonyms          | N-Phenyl-4-methoxybenzamide, anisanilide, p-Anisanilide | [5]          |

## Physicochemical Properties

The physical characteristics of a compound are crucial for determining its handling, storage, and application in various experimental setups.

| Property       | Value                            | Source(s) |
|----------------|----------------------------------|-----------|
| Appearance     | White powder / Colourless prisms | [6]       |
| Melting Point  | 169 °C                           | [2]       |
| Crystal System | Triclinic                        | [6]       |
| Solubility     | Insoluble in water.              | [7]       |

The crystal structure of **4-methoxy-N-phenylbenzamide** has been determined, revealing a triclinic system.[6] In the crystal lattice, molecules are linked by N—H···O hydrogen bonds, forming chains that propagate in a specific crystallographic direction.[6]

## Synthesis and Characterization

The synthesis of **4-methoxy-N-phenylbenzamide** can be reliably achieved through the acylation of aniline with 4-methoxybenzoyl chloride. This established method provides a direct route to the target compound with good yield.

# Experimental Protocol: Synthesis of 4-methoxy-N-phenylbenzamide

This protocol is adapted from established literature procedures.<sup>[6]</sup>

## Materials:

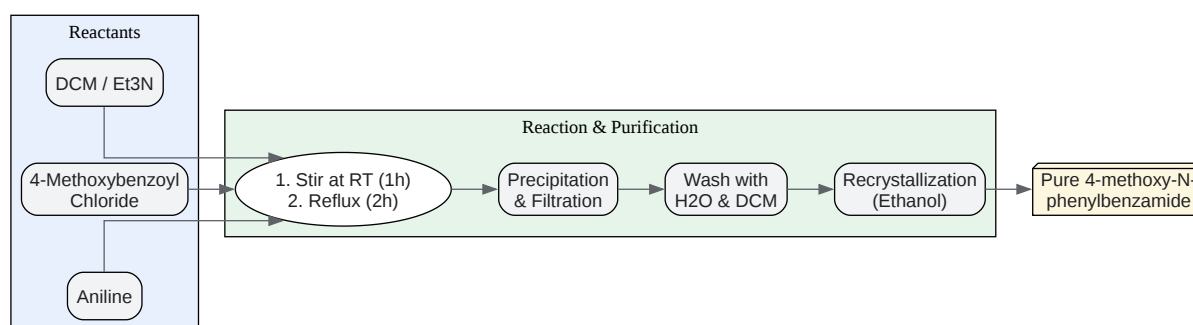
- Aniline (10 mmol)
- 4-methoxybenzoyl chloride (10 mmol)
- Triethylamine (0.5 ml)
- Dichloromethane (15 ml)
- Ethyl alcohol (for recrystallization)
- 100 ml round-bottom flask
- Condenser
- Magnetic stirrer

## Procedure:

- To a 100 ml round-bottom flask, add aniline (0.93 g, 10 mmol), dichloromethane (15 ml), and triethylamine (0.5 ml).
- Begin magnetic stirring of the mixture.
- Gradually add 4-methoxybenzoyl chloride (1.70 g, 10 mmol) to the flask.
- Stir the reaction mixture at room temperature for 1 hour.
- Attach a condenser to the flask and reflux the mixture for 2 hours.
- Upon cooling, the product will precipitate as a white powder.

- Collect the solid by filtration and wash it three times with water and then with dichloromethane.
- For purification, recrystallize the crude product from an ethyl alcohol solution to yield colourless prisms of **4-methoxy-N-phenylbenzamide**.

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **4-methoxy-N-phenylbenzamide**.

## Characterization

The identity and purity of synthesized **4-methoxy-N-phenylbenzamide** can be confirmed using standard analytical techniques. Published data is available for various spectral methods including  $^1\text{H}$  NMR, GC-MS, and IR spectroscopy, which can be used as references for validation.[3]

## Applications in Drug Discovery and Research

While **4-methoxy-N-phenylbenzamide** itself is primarily a research chemical, its structural motif is of significant interest in drug discovery. The broader N-phenylbenzamide class serves as a versatile scaffold for developing novel therapeutic agents.

## Antiviral Potential

Research into N-phenylbenzamide derivatives has revealed promising antiviral properties. A study focused on developing inhibitors for Enterovirus 71 (EV 71), a virus responsible for hand-foot-mouth disease, synthesized a series of novel N-phenylbenzamide compounds.[8] One analog, 3-amino-N-(4-bromophenyl)-4-methoxybenzamide, demonstrated potent activity against several EV 71 strains at low micromolar concentrations with low cytotoxicity, identifying it as a promising lead compound for further development.[8] This suggests that the **4-methoxy-N-phenylbenzamide** core could be a valuable starting point for designing new antiviral drugs.

## Broad Pharmacological Relevance of the Benzamide Scaffold

The benzamide structure is a privileged scaffold in pharmacology. Its derivatives have been successfully developed for a wide range of therapeutic uses.[1] This established history provides a strong rationale for exploring novel derivatives like **4-methoxy-N-phenylbenzamide** and its analogs for new biological activities, including but not limited to anticancer, antimicrobial, and neuroprotective effects.[1]

## Safety and Handling

Proper handling of **4-methoxy-N-phenylbenzamide** is essential in a laboratory setting. Based on available safety data, the compound is classified as an irritant.

Hazard Identification:

- Skin Irritation: Causes skin irritation.[9]
- Eye Irritation: Causes serious eye irritation.[9]
- Respiratory Irritation: May cause respiratory irritation.[9]

Recommended Safety Precautions:

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.
  - Skin Protection: Wear impervious gloves and a lab coat.
  - Respiratory Protection: If dusts are generated, use an appropriate particulate respirator (e.g., N95).
- Handling: Avoid contact with skin, eyes, and clothing. Avoid the formation of dust and aerosols.
- Storage: Store in a tightly sealed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong acids.

## Conclusion

**4-methoxy-N-phenylbenzamide** is a well-characterized compound with a straightforward synthesis. While its direct therapeutic applications are not yet established, its structural relationship to the pharmacologically significant benzamide family makes it a molecule of high interest. The demonstrated success of its analogs, particularly in antiviral research, highlights its potential as a valuable scaffold for the design and development of new therapeutic agents. This guide provides the foundational knowledge for researchers to safely handle, synthesize, and explore the potential of **4-methoxy-N-phenylbenzamide** in their scientific endeavors.

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